Technical Guide: Biological Activity & Applications of 2,5-Dimethyl-L-Phenylalanine

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Compound of Interest

Compound Name:	*2,5-Dimethy-L-Phenylalanine*
Cat. No.:	*B1579412*

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Executive Summary

2,5-Dimethyl-L-Phenylalanine is a highly specialized phenylalanine derivative characterized by methyl substitutions at the ortho (2) and meta (5) positions of the phenyl ring. Unlike its regioisomer 2,6-dimethyltyrosine (Dmt)—widely known for enhancing opioid receptor affinity—

is primarily utilized to:

- Restrict Side-Chain Rotamers: The 2-methyl group creates steric clash with the peptide backbone, limiting

  and

  torsion angles.
- Enhance Metabolic Stability: The 2,5-substitution pattern sterically shields the amide bond from proteolytic enzymes (e.g., chymotrypsin).
- Probe Hydrophobic Pockets: It serves as a "molecular ruler" in Structure-Activity Relationship (SAR) studies to map the width and depth of hydrophobic binding sites in GPCRs and enzymes.

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Chemical Biology Profile

Structural & Steric Properties

The biological activity of

is dictated by its ability to enforce specific conformations.

- Ortho-Effect (C2-Methyl): Introduces

  strain with the peptide backbone amide, restricting the rotation around the

  bond. This biases the side chain toward specific rotamers (often gauche(-) or trans), reducing the entropic penalty upon receptor binding.

- Meta-Effect (C5-Methyl): Extends the hydrophobic surface area and prevents "deep" penetration into narrow sub-pockets, unlike the flat surface of native Phenylalanine.

Mechanism of Proteolytic Resistance

Incorporating

into bioactive peptides significantly increases plasma half-life.

- Mechanism: Proteases like Chymotrypsin require the aromatic side chain to fit into a hydrophobic S1 pocket to position the scissile bond for hydrolysis. The 2,5-dimethyl bulk prevents optimal seating in the S1 pocket, rendering the adjacent peptide bond resistant to cleavage.

Biological Activity & Transport Mechanisms[1][2]

LAT1 Transporter Interaction (CNS Delivery)

Like other large neutral amino acids,

interacts with the L-type Amino Acid Transporter 1 (LAT1).

- Substrate vs. Inhibitor: Research indicates that while bulky phenylalanine analogs can bind LAT1 with high affinity, their transport rate (

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) often decreases with steric bulk.

acts as a competitive inhibitor of native Phenylalanine transport or a slow-transporting substrate, making it a candidate for delivering prodrugs across the Blood-Brain Barrier (BBB).

SAR Logic in Drug Design

In medicinal chemistry,

is deployed to differentiate between receptor subtypes.

- Case Study Logic: If a peptide containing

  binds, but

  does not, the receptor pocket likely possesses a "steric wall" at the 5-position. This negative data is critical for refining pharmacophore models.

Experimental Protocols

Chemoenzymatic Synthesis Workflow

The most efficient, enantioselective route to 2,5-Dimethyl-L-Phenylalanine is via Phenylalanine Ammonia Lyase (PAL) mediated hydroamination. This "Green Chemistry" approach avoids toxic chiral auxiliaries.

Protocol: PAL-Mediated Synthesis

- Substrate Preparation: Dissolve 2,5-dimethylcinnamic acid (10 mM) in Ammonium Carbamate buffer (5 M, pH 9.6).
- Enzyme Addition: Add engineered Anabaena variabilis PAL (AvPAL) or Petroselinum crispum PAL (PcPAL) variant (0.5 mg/mL).
- Incubation: Shake at 37°C, 220 rpm for 24 hours.
- Monitoring: Analyze conversion via HPLC (C18 column, 210 nm).

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- Workup: Acidify to pH 2.0, wash with EtOAc (removes unreacted cinnamic acid), adjust aqueous layer to pH 6.0, and lyophilize to obtain the zwitterionic amino acid.

Solid-Phase Peptide Synthesis (SPPS) Incorporation

Coupling sterically hindered amino acids like

requires high-energy activation to prevent deletion sequences.

Protocol: High-Efficiency Coupling Cycle

- Resin Swelling: 30 min in DMF.
- Deprotection: 20% Piperidine/DMF (

  min).
- Activation (Pre-mix 1 min):
  - Amino Acid: 4.0 eq of Fmoc-2,5-dimethyl-Phe-OH.
  - Coupling Reagent: 3.8 eq HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium).
  - Base: 8.0 eq DIEA (Diisopropylethylamine).
  - Note: Avoid DIC/HOBt for this residue; it is too slow.
- Coupling: Microwave irradiation (75°C, 25 Watts) for 10 min OR room temperature shaking for 2 hours.
- Capping: Acetic anhydride/Pyridine to terminate unreacted chains.

Visualization of Mechanisms[3][4]

Diagram 1: Steric Control & Receptor Selectivity Logic

This diagram illustrates how

is used to probe receptor pockets compared to native Phenylalanine.

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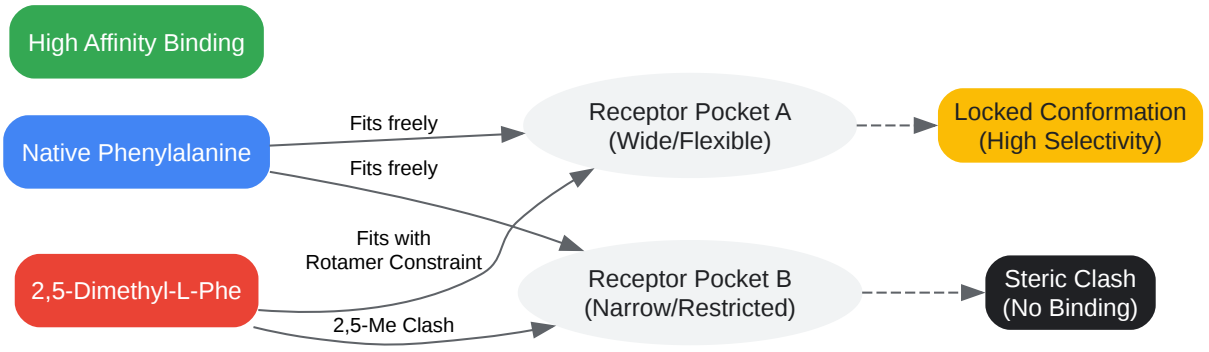

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Caption: SAR decision tree demonstrating how 2,5-Me2-Phe discriminates between receptor subtypes based on pocket steric tolerance.

Diagram 2: Chemoenzymatic Synthesis Workflow

A flowchart detailing the "Green" synthesis route via Phenylalanine Ammonia Lyase.

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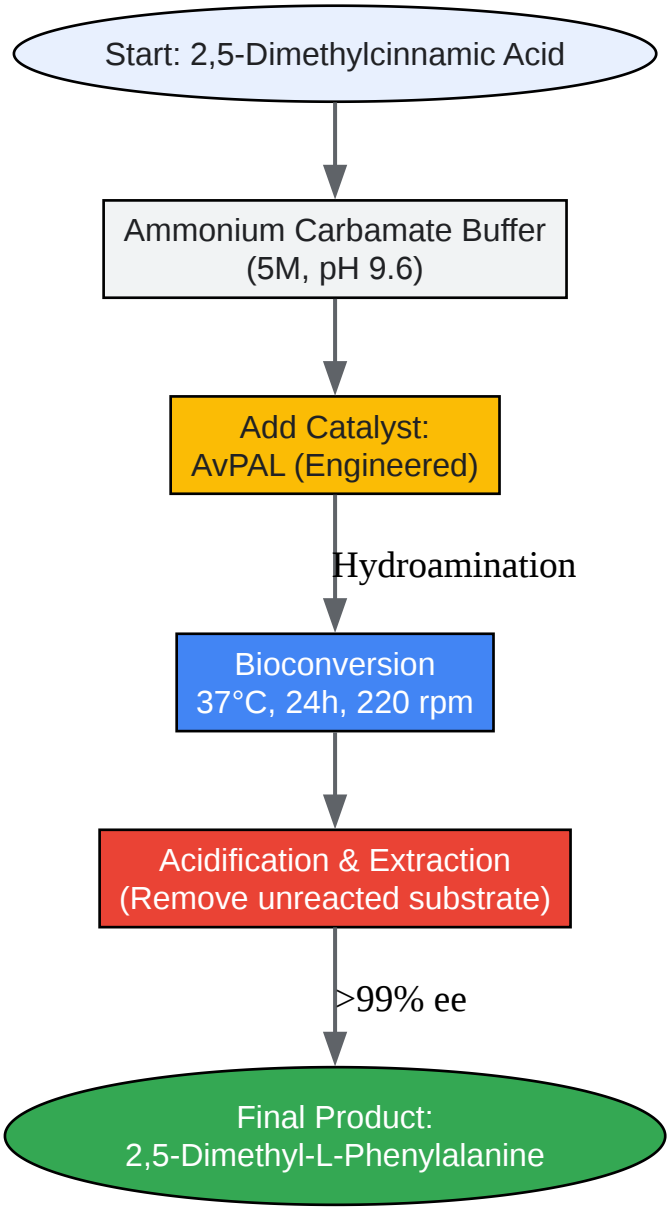

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Caption: Step-by-step workflow for the biocatalytic conversion of cinnamic acid derivatives to 2,5-Me2-Phe.

Data Summary: Comparative Properties

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Property	L-Phenylalanine (Phe)	2,5-Dimethyl-L-Phe	Impact on Peptide
Molecular Weight	165.19 g/mol	193.24 g/mol	Increases mass; alters pharmacokinetics.
Lipophilicity (LogP)	~1.38	~2.1 (Estimated)	Increases membrane permeability; improves BBB crossing.
Steric Bulk	Low	High (Ortho/Meta)	Restricts conformational flexibility ( ).
Proteolytic Stability	Low	High	Blocks access to protease S1 pockets.
LAT1 Affinity	High ( )	High Affinity / Low	Competitive inhibitor / Slow substrate.

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